

An In-depth Technical Guide on the Physical Properties of Di-tert-butylamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Di-tert-butylamine

Cat. No.: B1584993

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Di-tert-butylamine, also known as N-(1,1-dimethylethyl)-2-methyl-2-propanamine, is a secondary amine characterized by the presence of two bulky tert-butyl groups attached to the nitrogen atom. This steric hindrance significantly influences its chemical reactivity and physical properties, making it a subject of interest in various fields of organic synthesis and material science. This guide provides a comprehensive overview of the core physical properties of **di-tert-butylamine**, complete with experimental protocols for their determination and a logical workflow for its characterization.

Core Physical Properties of Di-tert-butylamine

The physical characteristics of **di-tert-butylamine** are summarized in the table below. These properties are crucial for its handling, storage, and application in experimental settings.

Physical Property	Value	Units
Molecular Formula	C8H19N	
Molecular Weight	129.24	g/mol
Appearance	Colorless liquid	
Odor	Strong, ammonia-like	
Boiling Point	129.4	°C at 760 mmHg
Melting Point	-67	°C
Density	0.762	g/cm ³
Vapor Pressure	10.2	mmHg at 25°C
Flash Point	12.8	°C
Refractive Index	1.417	(at 20°C)
pKa	10.76 ± 0.48	(Predicted)
LogP	2.03	(Predicted)
Solubility	Soluble in organic solvents.	

Experimental Protocols for Determination of Physical Properties

Accurate determination of physical properties is fundamental for the characterization of a chemical compound. Below are detailed methodologies for measuring key physical properties of liquid amines like **di-tert-butylamine**.

Boiling Point Determination (Micro-Boiling Point Method)

This method is suitable when only a small amount of the liquid sample is available.^[1]

- Apparatus: Thiele tube, heating oil, thermometer, micro test tube, capillary tube (sealed at one end), and a heat source (Bunsen burner or hot plate).^{[1][2]}

- Procedure:
 - A small amount of **di-tert-butylamine** (a few drops) is placed into the micro test tube.^[1]
 - A capillary tube, with its open end downwards, is placed inside the micro test tube containing the sample.
 - The micro test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.^[3]
 - The assembly is placed in a Thiele tube containing heating oil, making sure the rubber band holding the test tube is above the oil level.^[2]
 - The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.^[2]
 - As the temperature rises, a stream of bubbles will emerge from the capillary tube. Heating should continue until a rapid and continuous stream of bubbles is observed.^[2]
 - The heat source is then removed. The liquid will begin to cool, and the bubbling will slow down and eventually stop.
 - The boiling point is the temperature at which the liquid is drawn up into the capillary tube.^[2]

Density Determination (Gravimetric Method)

The density of a liquid can be determined by measuring the mass of a known volume.

- Apparatus: Pycnometer (a specific volume flask), analytical balance.
- Procedure:
 - The empty pycnometer is cleaned, dried, and its mass is accurately weighed (m_1).
 - The pycnometer is filled with distilled water of a known temperature and weighed again (m_2). The density of water at this temperature is known.

- The pycnometer is emptied, dried, and then filled with **di-tert-butylamine** at the same temperature and weighed (m₃).
- The volume of the pycnometer is calculated using the mass and density of water.
- The density of **di-tert-butylamine** is then calculated using its mass and the determined volume of the pycnometer.

Refractive Index Measurement

The refractive index is a measure of how much light bends when it passes through the substance and is a useful tool for identifying liquids.[4]

- Apparatus: Abbe refractometer.[5]
- Procedure:
 - Ensure the prism of the refractometer is clean and dry.[4]
 - A few drops of **di-tert-butylamine** are placed on the prism.[4]
 - The prism is closed, and the light source is adjusted to illuminate the scale.
 - The adjustment knob is turned until the borderline between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.[4]
 - The refractive index is read from the scale.
 - The temperature should be recorded as the refractive index is temperature-dependent. A correction can be applied if the measurement is not performed at the standard temperature of 20°C.[5]

Solubility Test

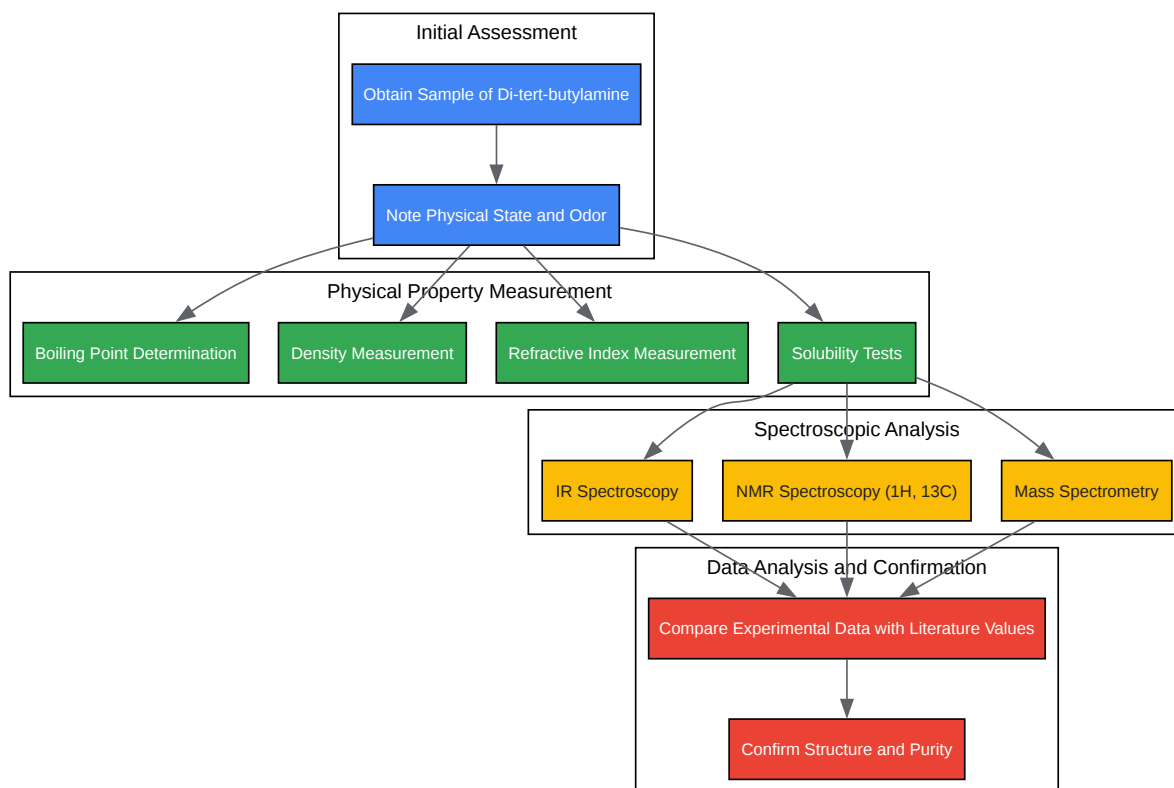
This test helps to understand the solubility characteristics of the amine in different solvents.[6]

- Apparatus: Test tubes, droppers, various solvents (e.g., water, dilute HCl, dilute NaOH, organic solvents).

- Procedure:
 - A small amount of **di-tert-butylamine** is added to a test tube.
 - A few milliliters of the chosen solvent are added to the test tube.[\[6\]](#)
 - The mixture is shaken well to observe if the amine dissolves.[\[6\]](#)
 - Observations are recorded for each solvent. Amines, being basic, are expected to dissolve in acidic solutions like dilute HCl.[\[6\]](#)[\[7\]](#)

Logical Workflow for Characterization

The following diagram illustrates a general workflow for the physical and spectroscopic characterization of a liquid organic compound such as **di-tert-butylamine**.



[Click to download full resolution via product page](#)

Workflow for the Characterization of **Di-tert-butylamine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chem.ucalgary.ca [chem.ucalgary.ca]
- 2. uomus.edu.iq [uomus.edu.iq]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. Chemistry Online @ UTSC [utsc.utoronto.ca]
- 6. galaxy.ai [galaxy.ai]
- 7. csub.edu [csub.edu]
- To cite this document: BenchChem. [An In-depth Technical Guide on the Physical Properties of Di-tert-butylamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584993#physical-properties-of-di-tert-butylamine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com